A Comparative Spectroscopic Guide to 6-Aminohexanenitrile and Its Derivatives

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Compound of Interest

Compound Name:	*6-Aminohexanenitrile*
CAS No.:	*31196-10-8*
Cat. No.:	*B7779925*

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This guide provides an in-depth spectroscopic comparison of **6-aminohexanenitrile** and three of its key derivatives: N-Boc-**6-aminohexanenitrile**, 6-aminohexanamide, and 6-aminohexanoic acid. Designed for researchers, scientists, and professionals in drug development, this document offers a comprehensive analysis of how modifications to the terminal functional groups—the primary amine and the nitrile—influence their spectroscopic signatures across Nuclear Magnetic Resonance (NMR), Infrared (IR), Raman, and Mass Spectrometry (MS). Understanding these spectral shifts is paramount for reaction monitoring, quality control, and structural elucidation in synthetic chemistry.

Introduction: The Structural Significance of 6-Aminohexanenitrile Derivatives

6-Aminohexanenitrile is a versatile bifunctional molecule, featuring a primary amine and a nitrile group connected by a flexible hexyl chain. This structure makes it a valuable building block in the synthesis of polymers, pharmaceuticals, and other specialty chemicals. The ability to selectively modify either the amine or the nitrile group allows for the creation of a diverse range of molecules. In this guide, we examine three common modifications:

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- N-Boc-**6-aminohexanenitrile**: The amine is protected with a tert-butoxycarbonyl (Boc) group, a common strategy in peptide synthesis and other organic transformations to prevent the amine from reacting while other parts of the molecule are modified.
- 6-Aminohexanamide: The nitrile group is hydrolyzed to a primary amide, a transformation that significantly alters the electronic and hydrogen-bonding properties of that terminus.
- 6-Aminohexanoic Acid: Complete hydrolysis of the nitrile yields a carboxylic acid, resulting in a zwitterionic amino acid under physiological pH, a fundamental structure in biochemistry.

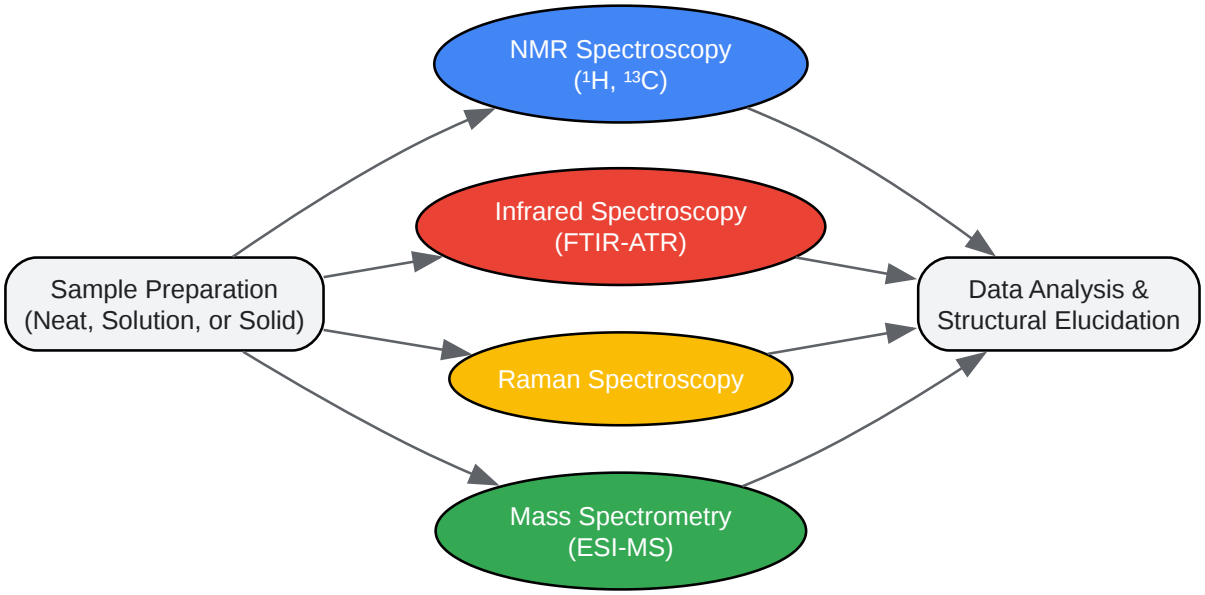
This guide will dissect the characteristic spectroscopic features of each of these molecules, providing the experimental data and theoretical understanding necessary to distinguish them and to understand the structural information encoded in their spectra.

Molecular Structures and Workflow

The following diagram illustrates the molecular structures of the compounds discussed in this guide.

Caption: Molecular structures of **6-aminohexanenitrile** and its derivatives.

The general workflow for the spectroscopic analysis of these compounds is outlined below.



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Caption: General experimental workflow for spectroscopic analysis.

I. Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for the structural elucidation of organic molecules in solution. By probing the magnetic environments of ^{1}H and ^{13}C nuclei, we can map out the carbon skeleton and the placement of functional groups.

Causality of Spectral Differences

The chemical shifts in NMR are highly sensitive to the electron density around a nucleus. Electron-withdrawing groups deshield nuclei, shifting their resonances to higher ppm values (downfield), while electron-donating groups shield them, causing upfield shifts. The introduction of the Boc group, the amide, and the carboxylic acid each imposes a unique electronic effect on the adjacent methylene groups, providing a clear diagnostic handle.

Comparative ^{1}H and ^{13}C NMR Data

Compound	Key ^{1}H NMR Chemical Shifts (δ, ppm)	Key ^{13}C NMR Chemical Shifts (δ, ppm)
6-Aminohexanenitrile[1]	~2.7 (t, CH_2-NH_2) ~2.3 (t, CH_2-CN)	~119 (CN) ~42 (CH_2-NH_2) ~17 (CH_2-CN)
N-Boc-6-aminohexanenitrile	~3.1 (q, CH_2-NHBoc) ~2.3 (t, CH_2-CN) ~1.4 (s, $C(CH_3)_3$)	~156 (C=O) ~119 (CN) ~79 ($C(CH_3)_3$) ~40 (CH_2-NHBoc) ~28 ($C(CH_3)_3$) ~17 (CH_2-CN)
6-Aminohexanamide[2]	~2.7 (t, CH_2-NH_2) ~2.2 (t, CH_2-$CONH_2$) ~7.5, 6.9 (br s, $CONH_2$)	~178 (C=O) ~42 (CH_2-NH_2) ~36 (CH_2-$CONH_2$)
6-Aminohexanoic Acid	~2.9 (t, CH_2-NH_3^+) ~2.2 (t, CH_2-COO^-)	~180 (C=O) ~40 (CH_2-NH_3^+) ~34 (CH_2-COO^-)

Note: Chemical shifts are approximate and can vary with solvent and concentration.

Analysis:

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- Amine Terminus: The protons on the carbon adjacent to the nitrogen (C6) show a significant downfield shift in the N-Boc derivative (~3.1 ppm) compared to the parent amine (~2.7 ppm). This is due to the electron-withdrawing nature of the carbamate group.[3] In 6-aminohexanoic acid, this signal is also shifted downfield due to the protonation of the amine to an ammonium group in neutral solution.

- Nitrile/Carbonyl Terminus: The protons on the carbon adjacent to the nitrile (C2) in the parent and N-Boc derivative appear around 2.3 ppm. Upon hydrolysis to the amide and carboxylic acid, this signal shifts slightly upfield to ~2.2 ppm. In the ^{13}C NMR, the nitrile carbon at ~119 ppm is replaced by the distinct downfield signals of the amide (~178 ppm) and carboxylic acid (~180 ppm) carbonyl carbons, providing an unambiguous marker for the conversion.

- Boc Group: The N-Boc derivative exhibits a large singlet at ~1.4 ppm in the ^{1}H NMR, integrating to 9 protons, and two characteristic signals in the ^{13}C NMR at ~79 ppm (quaternary carbon) and ~28 ppm (methyl carbons), which are unmistakable signatures of this protecting group.

II. Infrared (IR) Spectroscopy

IR spectroscopy probes the vibrational modes of molecules. The absorption of infrared radiation at specific frequencies corresponds to the stretching and bending of chemical bonds. It is an excellent technique for identifying the presence or absence of key functional groups.

Causality of Spectral Differences

The position and intensity of an IR absorption band are determined by the bond strength and the change in dipole moment during the vibration. The C≡N triple bond, C=O double bond, N-H bond, and O-H bond each have characteristic vibrational frequencies that make them readily identifiable.

Comparative IR Data

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Compound	Key IR Absorption Bands (cm^{-1})
6-Aminohexanenitrile[1][4]	3400-3300 (N-H stretch, 2 bands) 2930, 2860 (C-H stretch) ~2245 (C≡N stretch, sharp) ~1600 (N-H bend)
N-Boc-6-aminohexanenitrile	~3350 (N-H stretch) 2930, 2860 (C-H stretch) ~2245 (C≡N stretch, sharp) ~1690 (C=O stretch, strong) ~1520 (N-H bend)
6-Aminohexanamide	3400-3100 (N-H stretch, broad) 2930, 2860 (C-H stretch) ~1650 (Amide I, C=O stretch, strong) ~1600 (Amide II, N-H bend)
6-Aminohexanoic Acid	3200-2500 (O-H stretch, very broad) ~3000 (N-H stretch, on top of O-H) 2930, 2860 (C-H stretch) ~1710 (C=O stretch) ~1550 (N-H bend)

Analysis:

- Nitrile to Carbonyl: The most dramatic change is the disappearance of the sharp, intense C≡N stretching band at ~2245 cm^{-1} and the appearance of a very strong C=O stretching band upon hydrolysis.[1] This carbonyl band appears at ~1650 cm^{-1} for the amide (Amide I band) and ~1710 cm^{-1} for the carboxylic acid. The N-Boc derivative also shows a strong carbonyl stretch from the carbamate at ~1690 cm^{-1}.
- Amine Group: The primary amine in **6-aminohexanenitrile** and 6-aminohexanamide typically shows two N-H stretching bands (symmetric and asymmetric) in the 3400-3300 cm^{-1} region.[5] The N-Boc derivative, being a secondary amine, shows a single, sharper N-H stretch.
- Carboxylic Acid: 6-Aminohexanoic acid displays the classic, very broad O-H stretch of a carboxylic acid, spanning from ~3200 to 2500 cm^{-1}, often obscuring the C-H stretches. The zwitterionic nature also gives rise to characteristic absorptions for the carboxylate and ammonium ions.

III. Raman Spectroscopy

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Raman spectroscopy is a light scattering technique that provides information about molecular vibrations, complementary to IR spectroscopy. A key advantage is its low interference from water, making it well-suited for studying biological and aqueous samples.

Causality of Spectral Differences

A vibrational mode is Raman active if it causes a change in the polarizability of the molecule. Symmetrical, non-polar bonds often produce strong Raman signals, while polar bonds are typically stronger in the IR. The C≡N and C=C bonds, for instance, are strong Raman scatterers.

Comparative Raman Data

Compound	Key Raman Shifts (Δν, cm^{-1})
6-Aminohexanenitrile[1]	2930, 2860 (C-H stretch) ~2245 (C≡N stretch, strong)
N-Boc-6-aminohexanenitrile	2930, 2860 (C-H stretch) ~2245 (C≡N stretch, strong) ~1690 (C=O stretch)
6-Aminohexanamide	2930, 2860 (C-H stretch) ~1650 (Amide I, C=O stretch)
6-Aminohexanoic Acid[6]	2930, 2860 (C-H stretch) ~1710 (C=O stretch) ~1440 (CH_2 bend)

Analysis:

- Nitrile Stretch: The C≡N stretch at ~2245 cm^{-1} is a very strong and characteristic peak in the Raman spectra of **6-aminohexanenitrile** and its N-Boc derivative, making it an excellent marker for the presence of the nitrile group.[1]
- Amide I Band: In 6-aminohexanamide, the nitrile peak is absent and is replaced by the Amide I band (primarily C=O stretch) around 1650 cm^{-1}. While also visible in the IR, this band is typically strong in the Raman spectrum of amides as well.[7]
- Symmetry and Polarizability: The symmetric vibrations of the aliphatic chain (C-H and C-C stretches) are prominent in the Raman spectra of all four compounds. The relative

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insensitivity of Raman spectroscopy to water makes it particularly useful for analyzing 6-aminohexanoic acid in aqueous solutions.

IV. Mass Spectrometry (MS)

Mass spectrometry measures the mass-to-charge ratio (m/z) of ions. It provides information about the molecular weight of a compound and, through fragmentation analysis, can reveal its structure. Electrospray ionization (ESI) is a soft ionization technique well-suited for these polar molecules.

Causality of Spectral Differences

In ESI-MS, the observed ions are typically protonated molecules $[M+H]^+$ in positive ion mode. The molecular weight, and thus the m/z of the parent ion, is the most direct piece of information. Fragmentation patterns are dictated by the stability of the resulting carbocations and neutral losses, with cleavage often occurring at bonds adjacent to functional groups.

Comparative Mass Spectrometry Data

Compound	Molecular Weight (g/mol)	Expected $[M+H]^+$ (m/z)	Key Fragmentation Pathways
6-Aminohexanenitrile[1][4][8]	112.17	113.1	Loss of NH_3
N-Boc-6-aminohexanenitrile	212.29	213.3	Loss of isobutene (56 Da), loss of Boc group (100 Da)
6-Aminohexanamide[9]	130.19	131.2	Loss of NH_3, loss of H_2O
6-Aminohexanoic Acid[6]	131.17	132.2	Loss of H_2O, loss of (H_2O + CO)

Analysis:

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- Molecular Ion: The most straightforward comparison is the molecular weight. The addition of a Boc group increases the mass by 100 amu. The hydrolysis of the nitrile to an amide adds 18 amu (the mass of water), and further hydrolysis to a carboxylic acid adds another 1 amu. These distinct mass differences make MS an excellent tool for monitoring the progression of these reactions.
- Characteristic Fragmentation:
  - Amines: Primary amines often show a loss of ammonia (NH_3, 17 Da).[3]
  - N-Boc Group: The Boc group has a very characteristic fragmentation pattern, readily losing isobutene (56 Da) to form a carbamic acid intermediate, which can then lose CO_2. The loss of the entire Boc group (100 Da) is also common.
  - Amides and Carboxylic Acids: These compounds frequently lose water (18 Da). Carboxylic acids can also undergo a characteristic loss of both water and carbon monoxide (a total of 46 Da).

Experimental Protocols

NMR Spectroscopy

- Sample Preparation: Dissolve 5-10 mg of the analyte in approximately 0.6 mL of a suitable deuterated solvent (e.g., $CDCl_3$, D_2O, or DMSO-d_6) in a clean NMR tube.
- Instrumentation: Use a standard NMR spectrometer (e.g., 400 or 500 MHz).
- ^1H NMR Acquisition:
  - Acquire a standard one-pulse ^1H spectrum.
  - Typical parameters: 16-32 scans, relaxation delay of 1-2 seconds, spectral width of 12-16 ppm.
  - Process the data with a line broadening of 0.3 Hz.
- ^{13}C NMR Acquisition:

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- Acquire a proton-decoupled ^{13}C spectrum.
- Typical parameters: 512-1024 scans, relaxation delay of 2 seconds, spectral width of 220-240 ppm.
- Process the data with a line broadening of 1-2 Hz.

- Data Analysis: Calibrate the spectra to the residual solvent peak. Integrate ^{1}H signals and assign peaks based on chemical shift, multiplicity, and correlation experiments (e.g., COSY, HSQC) if necessary.

FTIR Spectroscopy

- Sample Preparation:
  - Liquids (**6-Aminohexanenitrile**): Place one drop of the neat liquid directly onto the crystal of an Attenuated Total Reflectance (ATR) accessory.
  - Solids (Derivatives): Place a small amount of the solid powder onto the ATR crystal and apply pressure using the anvil to ensure good contact.
- Instrumentation: Use a standard FTIR spectrometer equipped with a diamond or germanium ATR accessory.
- Acquisition:
  - Collect a background spectrum of the clean, empty ATR crystal.
  - Collect the sample spectrum.
  - Typical parameters: 16-32 scans, resolution of 4 cm^{-1}.
- Data Analysis: The spectrum is typically displayed in terms of transmittance or absorbance versus wavenumber (cm^{-1}). Identify key functional group absorptions.

Raman Spectroscopy

- Sample Preparation:

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- Liquids: Place the liquid sample in a glass vial or NMR tube.
- Solids: Place the solid sample on a microscope slide or in a sample holder.

- Instrumentation: Use a Raman spectrometer with a laser excitation source (e.g., 532 nm or 785 nm).[10]
- Acquisition:
  - Focus the laser on the sample.
  - Acquire the spectrum with an appropriate exposure time and number of accumulations to achieve a good signal-to-noise ratio.
  - Typical parameters: 10-second exposure, 5-10 accumulations.
- Data Analysis: The spectrum is plotted as intensity versus Raman shift (cm^{-1}). Identify characteristic peaks corresponding to molecular vibrations.

Mass Spectrometry

- Sample Preparation: Prepare a dilute solution of the analyte (~10 µg/mL) in a suitable solvent system, typically a mixture of water and acetonitrile or methanol, often with a small amount of formic acid (0.1%) to promote protonation.
- Instrumentation: Use a mass spectrometer equipped with an electrospray ionization (ESI) source.
- Acquisition (Full Scan):
  - Infuse the sample solution into the ESI source at a flow rate of 5-10 µL/min.
  - Acquire a full scan mass spectrum in positive ion mode over a relevant m/z range (e.g., 50-500 amu).
- Acquisition (Tandem MS/MS - Optional):

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- Perform a product ion scan by selecting the $[M+H]^+$ ion of interest in the first mass analyzer and fragmenting it via collision-induced dissociation (CID).
- Scan the second mass analyzer to detect the fragment ions.

- Data Analysis: Identify the m/z of the protonated molecule and analyze the fragmentation pattern to confirm the structure.

Conclusion

The spectroscopic techniques of NMR, IR, Raman, and Mass Spectrometry provide a powerful and complementary suite of tools for the characterization of **6-aminohexanenitrile** and its derivatives. NMR offers detailed structural connectivity, IR and Raman provide rapid confirmation of functional group transformations, and Mass Spectrometry confirms molecular weight and offers structural clues through fragmentation. By understanding the principles behind each technique and the characteristic spectral features of each functional group, researchers can confidently synthesize, monitor, and characterize these versatile chemical building blocks.

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